Technical Guide: Zafirlukast Related Compound C (CAS 1159195-67-1)

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Compound of Interest	
Compound Name:	*Decyclopentyl Zafirlukast Methyl Ester*
CAS No.:	*1159195-67-1*
Cat. No.:	*B588704*

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Introduction

Zafirlukast Related Compound C, identified by CAS number 1159195-67-1, is a significant process-related impurity and potential metabolite of Zafirlukast.[1][2] Zafirlukast is a potent and selective antagonist of the cysteinyl leukotriene receptor 1 (CysLTR1) and is clinically used in the management of asthma.[3][4] As a critical reference standard in pharmaceutical development, a comprehensive understanding of Zafirlukast Related Compound C is essential for quality control, impurity profiling, and ensuring the safety and efficacy of the parent drug.[5] This guide provides an in-depth overview of its chemical properties, inferred biological activity, and relevant experimental protocols.

Chemical Identity and Physicochemical Properties

Zafirlukast Related Compound C is chemically known as Methyl N-[3-[[2-methoxy-4-[(2-methylphenyl)sulfonylcarbamoyl]phenyl]methyl]-1-methylindol-5-yl]carbamate, and is also

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referred to as **Decyclopentyl Zafirlukast Methyl Ester**.[6][7] Its structural relationship to Zafirlukast is the substitution of the cyclopentyl ester with a methyl ester.

Table 1: Chemical and Computed Physicochemical Properties

Property	Value	Source
CAS Number	1159195-67-1	[6]
Molecular Formula	C27H27N3O6S	[6]
Molecular Weight	521.6 g/mol	[6]
IUPAC Name	methyl N-[3-[[2-methoxy-4-[(2-methylphenyl)sulfonylcarbamoyl]phenyl]methyl]-1-methylindol-5-yl]carbamate	[6]
Synonyms	Zafirlukast Related Compound C, Decyclopentyl Zafirlukast Methyl Ester	[7]
XLogP3-AA	4.2	[6]
Hydrogen Bond Donor Count	2	[6]
Hydrogen Bond Acceptor Count	8	[6]
Rotatable Bond Count	8	[6]
Topological Polar Surface Area	124 Å²	[6]

Note: Experimental physicochemical data such as melting point and solubility are not readily available in the public domain. The properties listed above are computed.

Inferred Mechanism of Action: CysLTR1 Antagonism

Given its structural similarity to Zafirlukast, a known competitive antagonist of the CysLTR1 receptor, it is highly probable that Zafirlukast Related Compound C also acts as a CysLTR1 antagonist.[4][8] The cysteinyl leukotrienes (LTC4, LTD4, and LTE4) are potent inflammatory

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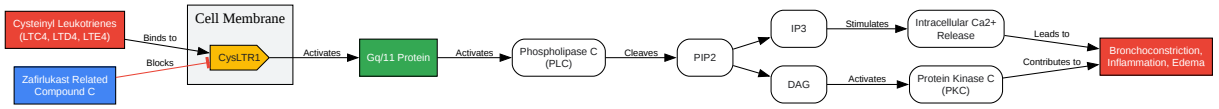
mediators that, upon binding to CysLTR1, trigger bronchoconstriction, airway edema, and inflammatory cell infiltration, all of which are key pathophysiological features of asthma.[3][9] By competitively blocking the binding of these leukotrienes to the CysLTR1 receptor, Zafirlukast and its related compounds can mitigate these inflammatory responses.[1][8]

The CysLTR1 is a G protein-coupled receptor (GPCR) that primarily signals through the Gq/11 pathway.[10] Antagonism of this receptor by compounds like Zafirlukast prevents the downstream signaling cascade that leads to the pathological effects of cysteinyl leukotrienes.[10]



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Caption: Inferred CysLTR1 signaling pathway and antagonism.

Experimental Protocols

Representative Synthesis of Zafirlukast Impurities

While a specific synthesis protocol for Zafirlukast Related Compound C is not publicly available, a general method for the synthesis of related impurities has been described.[11] The following is a representative synthetic workflow based on published methods for similar Zafirlukast impurities.

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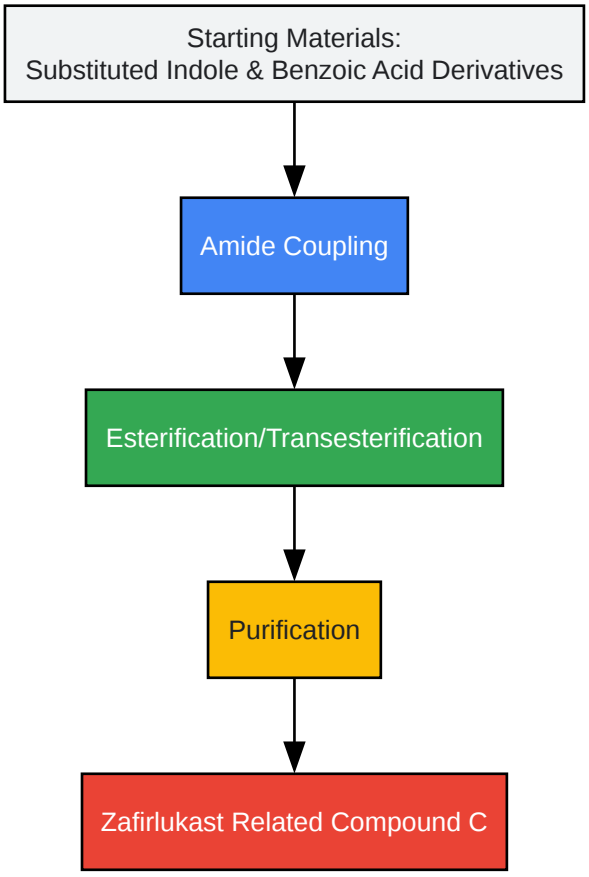

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Caption: General synthetic workflow for Zafirlukast impurities.

Step-by-Step Methodology:

- Amide Bond Formation: The synthesis would likely commence with the coupling of a suitable indole-containing intermediate with a benzoic acid derivative bearing the o-tolylsulfonylcarbamoyl moiety. This reaction is typically facilitated by a coupling agent such as dicyclohexylcarbodiimide (DCC) in the presence of a catalyst like 4-dimethylaminopyridine (DMAP).

- Ester Group Modification: The key difference between Zafirlukast and the target compound is the ester group. If the synthetic precursor contains a different ester (e.g., cyclopentyl ester), a transesterification reaction in the presence of methanol under acidic or basic conditions would be employed to yield the methyl ester.

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- Purification: The crude product would then be purified using techniques such as column chromatography or preparative high-performance liquid chromatography (HPLC) to isolate Zafirlukast Related Compound C with high purity.

Analytical Characterization by HPLC

High-performance liquid chromatography (HPLC) is the standard method for the detection and quantification of Zafirlukast and its related compounds.[11]

Table 2: Representative HPLC Method Parameters

Parameter	Condition
Column	C18 reverse-phase column (e.g., 4.6 mm x 250 mm, 5 µm)
Mobile Phase A	0.1% Trifluoroacetic acid in Water
Mobile Phase B	Acetonitrile
Gradient	Time (min)
0	
20	
25	
26	
30	
Flow Rate	1.0 mL/min
Detection	UV at 225 nm
Injection Volume	10 µL
Column Temperature	30 °C

This is a general method; specific parameters may need to be optimized for the analysis of Zafirlukast Related Compound C.

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In Vitro Biological Assay: CysLTR1 Receptor Binding

To experimentally confirm the inferred CysLTR1 antagonist activity of Zafirlukast Related Compound C, a competitive radioligand binding assay can be performed. While specific IC50 or Ki values for this compound are not publicly available, the following protocol outlines a standard approach.

Step-by-Step Methodology:

- Membrane Preparation: Prepare cell membranes from a cell line recombinantly expressing the human CysLTR1 receptor (e.g., HEK293 or CHO cells).
- Assay Buffer: Utilize a suitable binding buffer, typically containing Tris-HCl, MgCl2, and CaCl2 at a physiological pH.
- Radioligand: Use a radiolabeled CysLTR1 ligand, such as [3H]LTD4, at a concentration near its Kd for the receptor.
- Competitive Binding: Incubate the cell membranes with the radioligand and varying concentrations of the test compound (Zafirlukast Related Compound C).
- Incubation: Allow the binding reaction to reach equilibrium (e.g., 60 minutes at 25 °C).
- Separation: Separate the bound and free radioligand by rapid filtration through glass fiber filters.
- Quantification: Measure the radioactivity retained on the filters using liquid scintillation counting.
- Data Analysis: Determine the IC50 value of the test compound by nonlinear regression analysis of the competition binding data. The Ki value can then be calculated using the Cheng-Prusoff equation.

Conclusion

Zafirlukast Related Compound C (CAS 1159195-67-1) is a key impurity of the anti-asthmatic drug Zafirlukast. Based on its structural similarity to the parent compound, it is strongly inferred to be a CysLTR1 antagonist. While specific experimental data on its physicochemical

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properties and biological activity are limited in the public domain, this guide provides a comprehensive overview based on available information and established methodologies for related compounds. The protocols and data presented herein serve as a valuable resource for researchers and professionals involved in the development, manufacturing, and quality control of Zafirlukast. Further experimental characterization of this compound is warranted to fully elucidate its pharmacological profile.

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